

Personal protective equipment for handling 2-Nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Nitrobenzaldehyde

Cat. No.: B1664092

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Essential Safety and Handling Guide for 2-Nitrobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Nitrobenzaldehyde**, including comprehensive operational and disposal plans. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-Nitrobenzaldehyde is a hazardous chemical that requires careful handling. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

The following personal protective equipment is mandatory when handling this compound.

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must conform to EN166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash hazards.
Skin Protection	Nitrile rubber gloves.	Inspect gloves before use and dispose of them properly after handling. Breakthrough time should be considered for prolonged contact.
Laboratory coat.	Must be fully buttoned. For larger quantities or significant splash risk, a chemical-resistant apron or suit is recommended.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If dust is generated and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) or an appropriate air-purifying respirator should be used.

Quantitative Safety and Physical Data

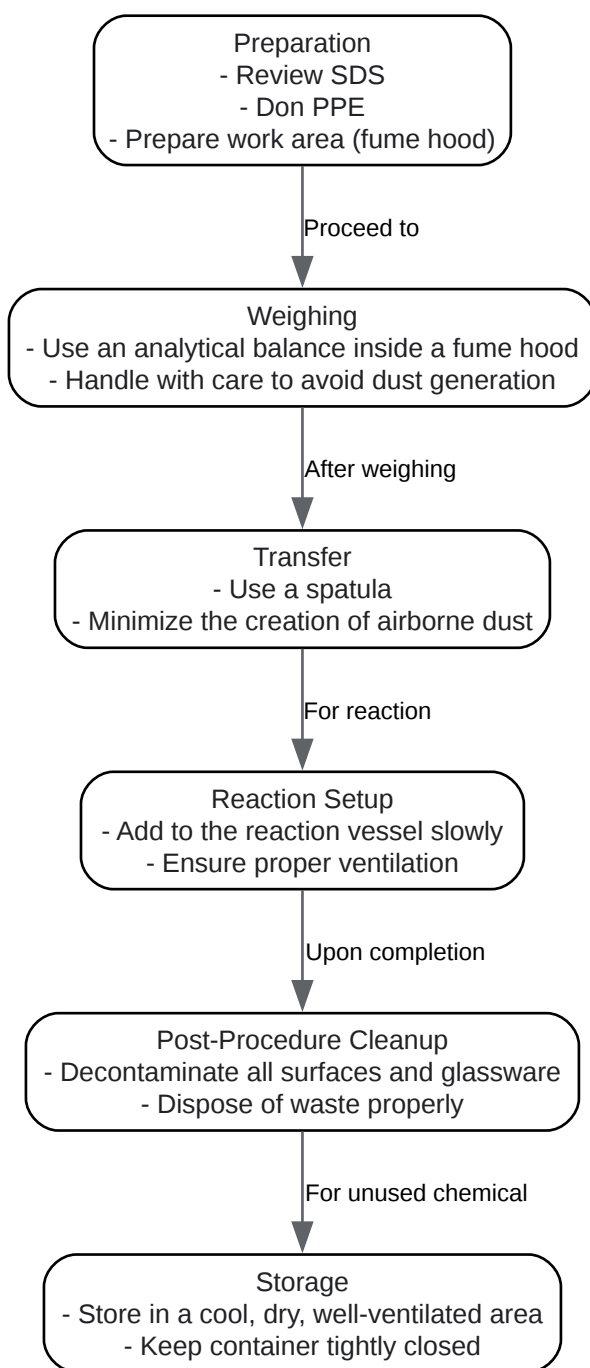
While specific occupational exposure limits for **2-Nitrobenzaldehyde** have not been established by major regulatory agencies, it is crucial to handle it with care to minimize exposure.

Parameter	Value/Information
Molecular Formula	C ₇ H ₅ NO ₃
Molecular Weight	151.12 g/mol
Appearance	Yellow crystalline solid
Melting Point	42-44 °C
Boiling Point	153 °C at 23 mmHg
Solubility	Insoluble in water. Soluble in ethanol, ether, and benzene.
Acute Toxicity, Oral (LD50, Mouse)	600 mg/kg
Hazard Classifications	Acute toxicity (oral), Skin irritation, Serious eye irritation, Specific target organ toxicity (single exposure; respiratory tract irritation).[1][2]
Occupational Exposure Limits (OELs)	No specific limits have been established. In the absence of specific OELs, it is recommended to keep exposure to an absolute minimum.

Standard Operating Procedure for Handling 2-Nitrobenzaldehyde

This step-by-step protocol outlines the safe handling of **2-Nitrobenzaldehyde** in a laboratory setting.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Nitrobenzaldehyde**.

Step-by-Step Protocol:

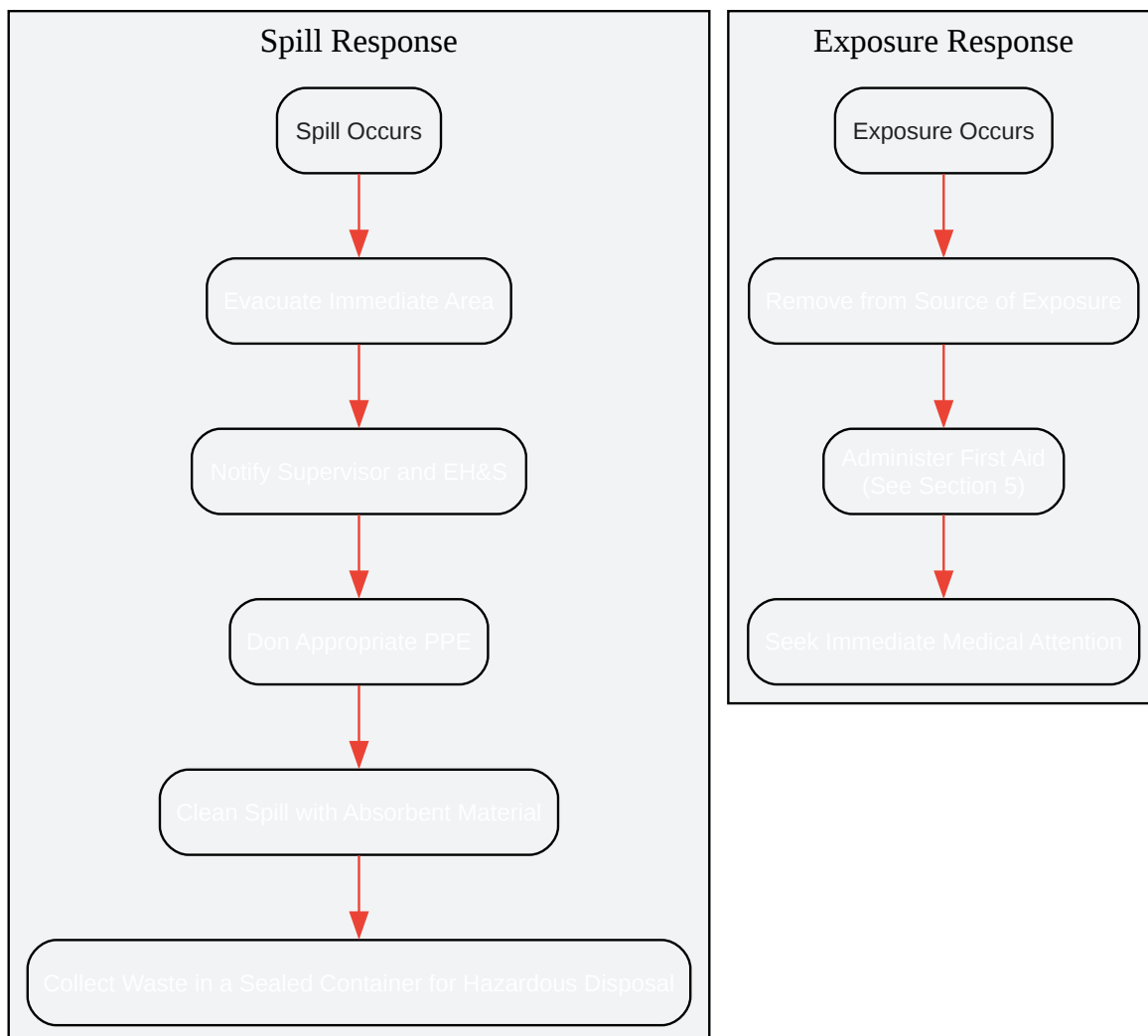
- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for **2-Nitrobenzaldehyde** before beginning any work.
- Put on all required Personal Protective Equipment (PPE) as detailed in the table above.
- Ensure the work area, preferably a chemical fume hood, is clean, uncluttered, and the ventilation is functioning correctly.
- Have a spill kit readily accessible.
- Handling:
 - When weighing the solid compound, do so in a ventilated enclosure or a chemical fume hood to prevent the generation and inhalation of dust.
 - Use a spatula or other appropriate tool to handle the solid. Avoid scooping in a manner that creates airborne dust.
 - Carefully transfer the chemical to the reaction vessel, minimizing the risk of spills.
 - Keep the container of **2-Nitrobenzaldehyde** closed when not in use.
- Post-Handling:
 - After the procedure, decontaminate all surfaces, glassware, and equipment that may have come into contact with the chemical.
 - Remove PPE carefully to avoid self-contamination and wash hands thoroughly with soap and water.

Emergency Response Plan

Immediate and appropriate action is crucial in the event of an emergency involving **2-Nitrobenzaldehyde**.

Emergency Response for Spills and Exposure



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Caption: Logical workflow for responding to a spill or personnel exposure.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

Proper disposal of **2-Nitrobenzaldehyde** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Segregation:
 - All waste contaminated with **2-Nitrobenzaldehyde**, including unused product, reaction residues, contaminated PPE (gloves, etc.), and spill cleanup materials, must be segregated as hazardous waste.
- Containerization:
 - Collect solid waste in a clearly labeled, sealed, and chemically compatible container.
 - Collect liquid waste (if any, from decontamination procedures) in a separate, clearly labeled, and sealed container.
 - Ensure all containers are in good condition and not leaking.
- Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**2-Nitrobenzaldehyde**".
 - Include the date of waste generation.
- Storage:

- Store hazardous waste in a designated, secure, and well-ventilated area, away from incompatible materials.
- Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.
 - Do not dispose of **2-Nitrobenzaldehyde** down the drain or in the regular trash. All waste must be handled in accordance with local, state, and federal regulations.

By adhering to these safety and handling protocols, you contribute to a safer laboratory environment for yourself and your colleagues. Always prioritize safety and consult your institution's Environmental Health and Safety (EH&S) department for any specific questions or concerns.

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